

An In-depth Technical Guide to the Safe Handling of 16-Bromohexadecanoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *16-Bromohexadecanoic acid*

Cat. No.: *B1268533*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **16-Bromohexadecanoic acid** (CAS No. 2536-35-8), a crucial building block in the synthesis of complex lipids and other bioactive molecules. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Chemical and Physical Properties

16-Bromohexadecanoic acid is a long-chain fatty acid derivative.^[1] Its physical and chemical properties are summarized in the table below, which are critical for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	$C_{16}H_{31}BrO_2$	[2]
Molecular Weight	335.32 g/mol	[2] [3]
Appearance	Solid	[4]
Melting Point	68-71 °C (lit.)	[4] [5] [6] [7]
Boiling Point	214-217 °C at 1 mmHg (lit.)	[4] [5] [6] [7]
Density	1.116 g/cm ³ (Predicted)	[4]
Flash Point	209.6°C	
Solubility	Data not readily available, but noted to have low solubility in the context of some reactions.	[5]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere.	[1] [5] [8]

Hazard Identification and GHS Classification

16-Bromohexadecanoic acid is classified as a skin irritant. The Globally Harmonized System (GHS) classification is summarized below.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation. [3] [6]	

Precautionary Statements:[\[3\]](#)

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P321: Specific treatment (see supplemental first aid instructions on this label).
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.

Safe Handling and Personal Protective Equipment (PPE)

Due to its classification as a skin irritant, appropriate personal protective equipment must be worn at all times when handling **16-Bromohexadecanoic acid**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when heating the substance or creating dust.

Personal Protective Equipment

A comprehensive list of recommended PPE is provided below.

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield. [6] [9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). [6] [9]
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes. [9]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or higher is recommended. [6]

Storage and Disposal

Proper storage and disposal are crucial to maintain the integrity of **16-Bromohexadecanoic acid** and to ensure the safety of laboratory personnel.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[7](#)]
- Keep in a dark place and under an inert atmosphere to prevent degradation.[[8](#)]

Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.[[7](#)]

First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [10]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists. [10]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [10]
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center. [10]

Spill and Leak Procedures

In the event of a spill, follow these steps to ensure a safe cleanup:

- Evacuate the area of all non-essential personnel.
- Ventilate the area.
- Wear appropriate Personal Protective Equipment (PPE) as described in Section 3.2.
- Contain the spill. For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[7]
- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

Experimental Protocols: Handling in a Synthetic Context

16-Bromohexadecanoic acid is a common starting material in organic synthesis, for example, in the preparation of ceramides.[1][5][11] The following diagram illustrates a general workflow for its use in a synthetic procedure, highlighting key handling and safety considerations.



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Caption: General experimental workflow for using **16-Bromohexadecanoic acid** in a chemical synthesis.

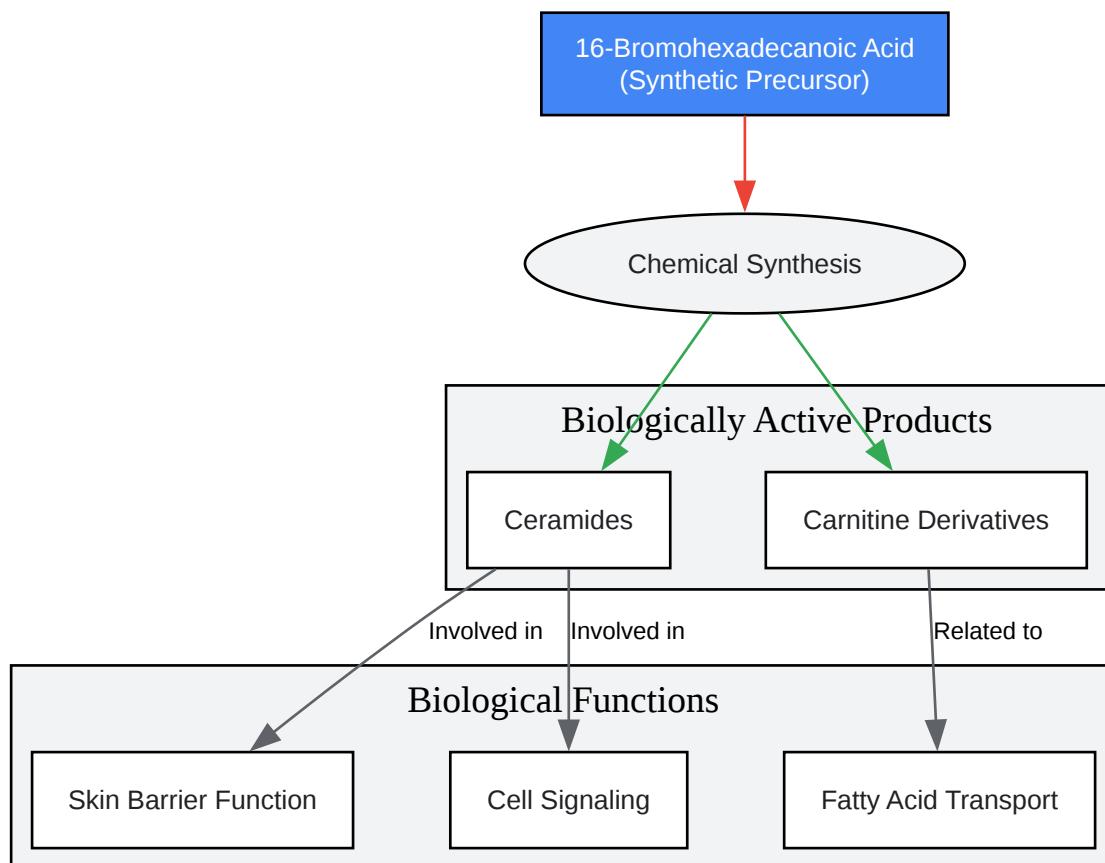
Methodology Notes:

- **Addition:** Due to its solid nature, **16-Bromohexadecanoic acid** is typically weighed out in a fume hood and added to the reaction vessel as a solid or after being dissolved in a suitable solvent.
- **Reaction Conditions:** Some reactions may require elevated temperatures, such as the formation of a phosphonium salt which can be performed as a melt.^[5] Careful temperature control is necessary. Reactions are often conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions.
- **Quenching:** Reactions are typically quenched by the careful addition of an aqueous solution. This step can be exothermic and should be performed with caution, potentially in an ice bath. ^[4]
- **Work-up and Purification:** Standard organic chemistry techniques such as liquid-liquid extraction and drying of the organic layer are common.^[4] Purification is often achieved through column chromatography or recrystallization.^{[12][13]}

Biological Activity and Signaling Pathways

Currently, there is limited information available on specific signaling pathways directly modulated by **16-Bromohexadecanoic acid** itself. Its primary role in research and development is as a synthetic precursor for creating more complex molecules like ceramides and carnitine derivatives, which do have significant biological roles.^{[1][5][10]} Long-chain saturated fatty acids, in general, can influence cellular processes such as inflammation and cell growth, but a specific pathway for the bromo-derivative has not been elucidated.^[14]

The following diagram illustrates the logical relationship of **16-Bromohexadecanoic acid** as a precursor to biologically active molecules.



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Caption: Role of **16-Bromohexadecanoic acid** as a precursor to biologically significant molecules.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 16-Bromohexadecanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268533#safety-and-handling-precautions-for-16-bromohexadecanoic-acid]

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